

# Mianserin metabolite N-desmethyImianserin pharmacological activity

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## Compound Focus: Mianserin Hydrochloride

CAS No.: 21535-47-7

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## Pharmacological Profile & Analytical Methods

The table below compares the key pharmacological and pharmacokinetic properties of Mianserin and its N-desmethyl metabolite.

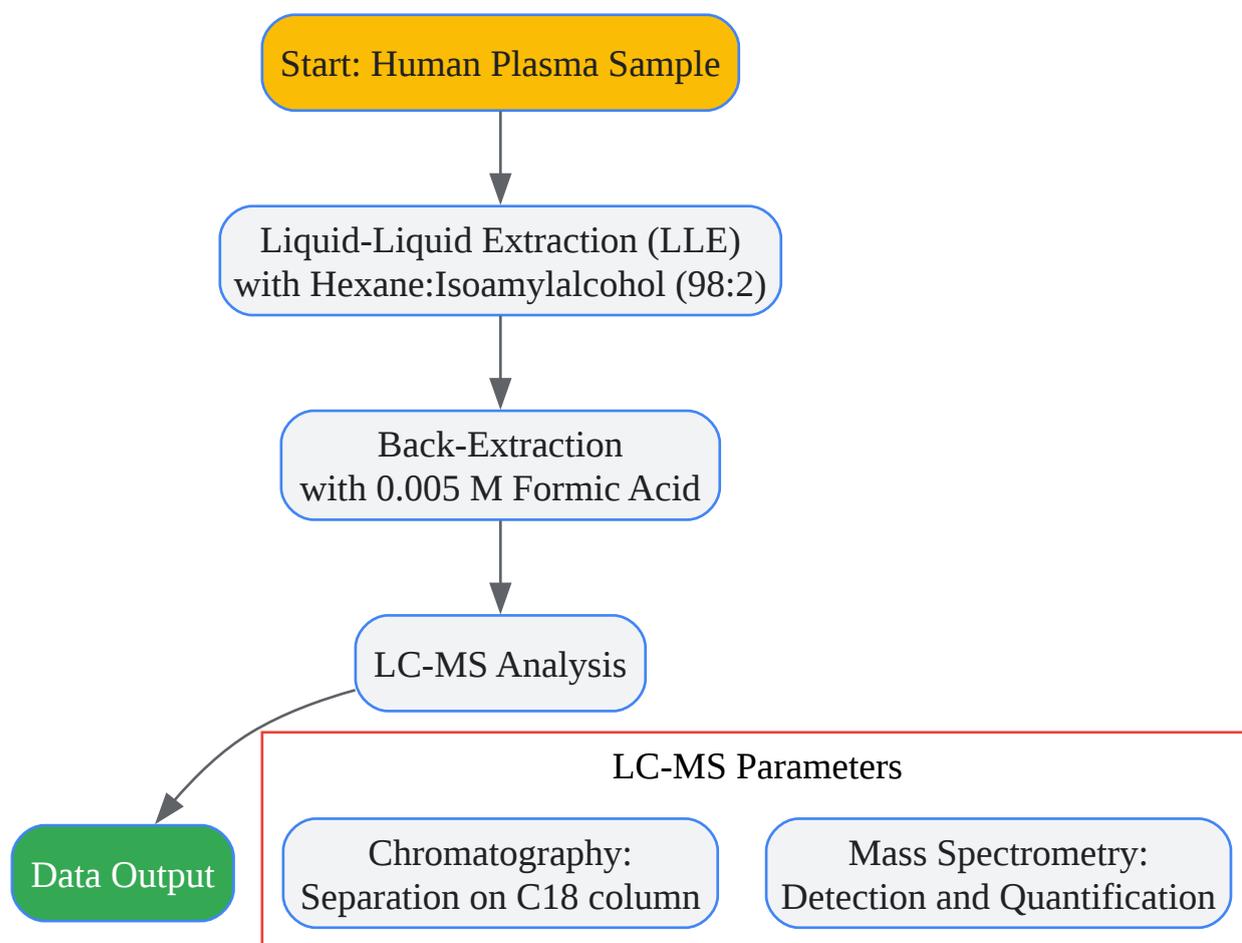
| Property   | Mianserin  | N-desmethyImianserin   |
|--|--|--|
| <b>Primary Pharmacological Activity</b>            | Antagonist/inverse agonist at histamine H <sub>1</sub> , serotonin 5-HT <sub>2A</sub> , 5-HT <sub>2C</sub> , 5-HT <sub>3</sub> , and adrenergic $\alpha_1/\alpha_2$ receptors; Norepinephrine reuptake inhibitor (NaSSA) [1] [2] [3] | Retains antidepressant-like activity; is <b>less sedating</b> than the parent compound [4].                  |
| <b>Key Receptor Affinities (K<sub>i</sub>, nM)</b> | H <sub>1</sub> : 0.30-1.7; $\alpha_2$ : 73; 5-HT <sub>2C</sub> : 0.63-6.5 [1]  | Quantitative data not fully established in search results, but confirmed to be pharmacologically active [4]. |
| Approximate Plasma Concentration*                  | ~70-80% of total drug-related material   | ~20-30% of total drug-related material (about one-third that of mianserin) [4]                               |

| Property              | Mianserin   | N-desmethyImianserin                                  |
|-----------------------|---|---|
| Elimination Half-Life | 21 - 61 hours [1]   | Information not specified in search results.          |
| Role in Therapy       | Contributes to overall efficacy and side-effect profile (e.g., sedation). | Contributes to the overall antidepressant effect [4]. |

\*After oral administration of mianserin [4].

## Experimental Protocol for Quantification

For researchers requiring precise measurement, a validated **Liquid Chromatography-Mass Spectrometry (LC-MS)** method is available. The following workflow outlines the key steps for simultaneous determination of mianserin and N-desmethyImianserin in human plasma [5].



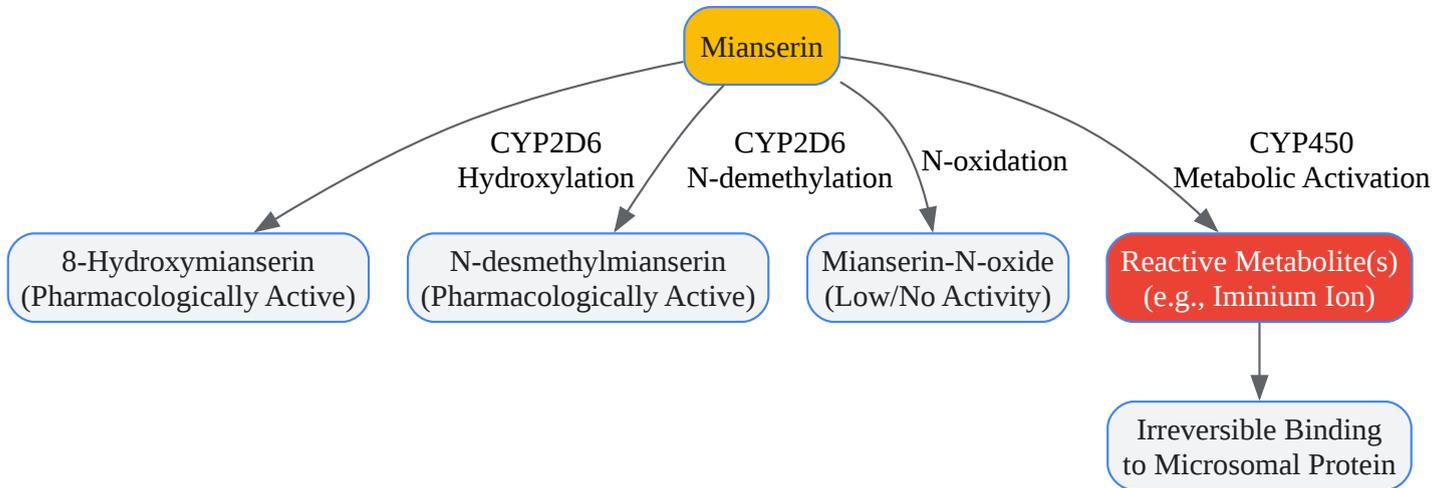
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*Experimental workflow for quantifying mianserin and its metabolite N-desmethylmianserin in human plasma using LC-MS. [5]*

- **Sample Preparation:** The method uses **liquid-liquid extraction** with **Hexane:Isoamylalcohol (98:2, v/v)**, followed by a back-extraction into **0.005 M Formic Acid** to clean up and concentrate the analytes [5].
- **Method Validation:** The protocol has been validated for specificity, accuracy, and precision [5].
  - **Linear Range:** 1.00–60.00 ng/mL for mianserin; 0.50–14.00 ng/mL for N-desmethylmianserin [5].
  - **Lower Limit of Quantification (LLOQ):** 1.00 ng/mL for mianserin and 0.50 ng/mL for N-desmethylmianserin [5].
  - **Precision:** Intra-day and inter-day precision (% C.V.) were both below 10% for both compounds [5].

## Metabolic Pathway and Implications

Mianserin is metabolized in the liver, primarily by the cytochrome P450 enzyme **CYP2D6** [1] [6]. The formation of reactive metabolites is an important consideration in research settings.



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*Hepatic metabolic pathways of mianserin, showing the formation of its major stable metabolites and reactive intermediates. [4] [1] [6]*

- **Enzymology:** The metabolism of mianserin to its stable metabolites, including N-desmethymianserin, shows substantial inter-individual variation and can be inhibited by compounds like methimazole and quinidine [6].
- **Reactive Metabolites:** Human liver microsomal studies indicate that mianserin and its metabolites (including N-desmethymianserin) can be metabolically activated to **chemically reactive species** (potentially an iminium ion) that bind irreversibly to microsomal proteins [6]. The extent of this binding was found to be similar for mianserin and 8-hydroxymianserin, but **significantly greater for N-desmethymianserin** [6]. The clinical relevance of this finding for in vivo human use remains a subject for further research.

## Key Research Considerations

- **Monitor the Active Metabolite:** For therapeutic drug monitoring (TDM) or pharmacokinetic studies, measuring N-desmethybmianserin alongside the parent drug provides a more complete picture of active species exposure [4] [7].
- **Explore Non-Monoaminergic Mechanisms:** Emerging research suggests that some effects of mianserin, such as its anti-inflammatory activity, may be independent of its action on serotonin receptors [8]. This could be a relevant avenue for investigating the metabolite's role beyond depression.

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